

Best practices for Radiprodil storage and handling in the lab

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Compound of Interest

Compound Name: *Regelidine*

Cat. No.: *B10819576*

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Application Notes and Protocols for Radiprodil

For Researchers, Scientists, and Drug Development Professionals

This document provides best practices for the storage and handling of Radiprodil in a laboratory setting. It includes detailed protocols for solution preparation and outlines essential safety precautions.

Introduction

Radiprodil is a selective antagonist of the N-methyl-D-aspartate (NMDA) receptor, specifically targeting the NR2B subunit (GluN2B)[1]. It is an orally active compound that has been investigated for its potential therapeutic effects in various neurological disorders, including neuropathic pain and conditions characterized by seizures[2][3][4]. Proper storage and handling of Radiprodil are crucial to ensure its stability, efficacy, and the safety of laboratory personnel.

Storage and Stability

To maintain the integrity of Radiprodil, it is imperative to adhere to the following storage conditions.

Solid Form

Storage Condition	Duration	Reference
-20°C	≥ 4 years	
-20°C	3 years	

In Solvent

Storage Condition	Duration	Reference
-80°C	2 years	
-20°C	1 year	
< -20°C	Several months	

Note: For short-term transport, Radiprodil can be shipped at room temperature for a period of less than two weeks.

Solution Preparation

Radiprodil exhibits solubility in organic solvents and is sparingly soluble in aqueous solutions.

Solubility Data

Solvent	Solubility	Reference
Dimethyl sulfoxide (DMSO)	~10 mg/mL	
Dimethylformamide (DMF)	~2 mg/mL	
1:3 DMSO:PBS (pH 7.2)	~0.25 mg/mL	

Protocol for Preparing a Stock Solution in DMSO

- Preparation: Allow the vial of solid Radiprodil to equilibrate to room temperature before opening.
- Weighing: In a chemical fume hood, carefully weigh the desired amount of Radiprodil powder.

- **Dissolution:** Add the appropriate volume of DMSO to the powder to achieve the desired concentration (e.g., for a 10 mg/mL stock, add 100 μ L of DMSO for every 1 mg of Radiprodil).
- **Mixing:** To aid dissolution, the tube can be warmed to 37°C and sonicated in an ultrasonic bath for a short period.
- **Storage:** Store the stock solution at -20°C or -80°C in tightly sealed, light-protected aliquots to avoid repeated freeze-thaw cycles.

Protocol for Preparing an Aqueous Working Solution

- **Dilution:** From the DMSO stock solution, take the required volume and dilute it with the desired aqueous buffer (e.g., PBS) to the final concentration.
- **Stability:** It is recommended to prepare aqueous solutions fresh for each experiment and not to store them for more than one day.

Safety and Handling

Radiprodil is a hazardous substance and requires careful handling to prevent exposure.

Hazard Identification

- **Acute Toxicity:** Harmful if swallowed.
- **Eye Irritation:** Causes serious eye irritation.
- **Organ Toxicity:** Causes damage to organs through prolonged or repeated exposure.
- **Environmental Hazard:** Very toxic to aquatic life with long-lasting effects.

Handling Precautions

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including a lab coat, safety glasses with side shields or goggles, and chemical-resistant gloves.
- **Ventilation:** Handle Radiprodil in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of dust or aerosols.

- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.
- Spills: In case of a spill, prevent it from entering drains or water courses. Collect the spillage and dispose of it as hazardous waste.

Incompatible Materials

Avoid contact with strong acids, strong alkalis, and strong oxidizing or reducing agents.

Experimental Protocols

Representative In Vitro Assay: Calcium Imaging in Primary Neuronal Cultures

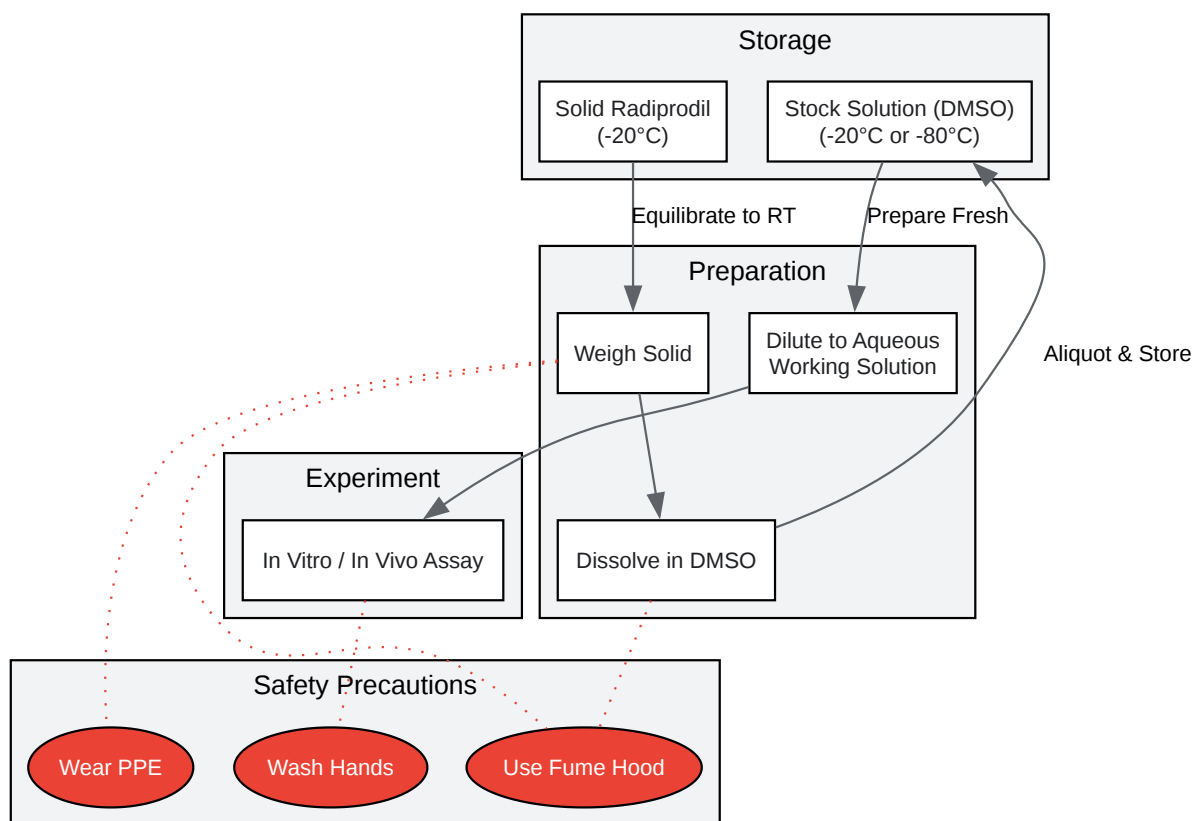
This protocol describes a representative experiment to assess the inhibitory effect of Radiprodil on NMDA-induced calcium influx in primary cortical neurons.

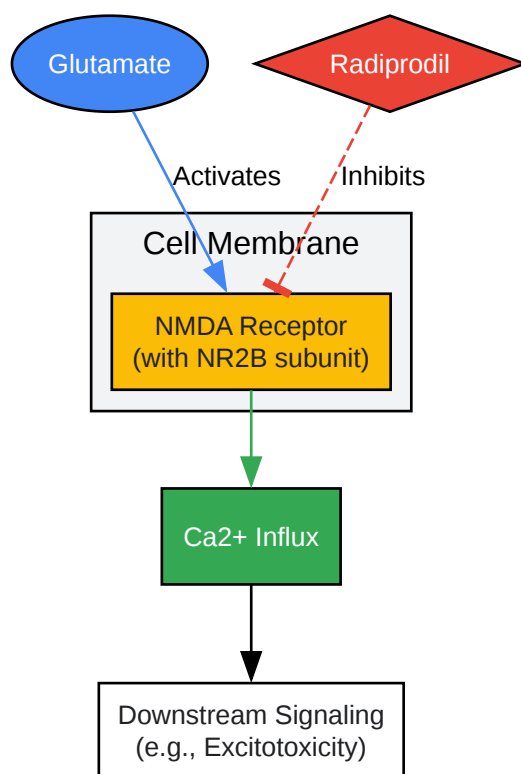
- Cell Culture: Plate primary cortical neurons on poly-D-lysine coated glass-bottom dishes.
- Dye Loading: On the day of the experiment, load the neurons with a calcium indicator dye (e.g., Fura-2 AM) according to the manufacturer's instructions.
- Preparation of Solutions:
 - Prepare a 2X stock of NMDA and its co-agonist, glycine, in an appropriate assay buffer.
 - Prepare a 2X stock of Radiprodil working solution by diluting the DMSO stock in the assay buffer.
- Baseline Measurement: Acquire a stable baseline fluorescence signal from the loaded cells.
- Radiprodil Incubation: Add the Radiprodil working solution to the cells and incubate for the desired pre-incubation time.
- NMDA Stimulation: Add the NMDA/glycine solution to the cells to induce a calcium influx.

- **Data Acquisition:** Record the changes in intracellular calcium concentration by measuring the fluorescence intensity over time.
- **Analysis:** Quantify the peak fluorescence intensity in the presence and absence of Radiprodil to determine its inhibitory effect.

Visualizations

Experimental Workflow for Radiprodil Handling and Use





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